

# Technical Guide to the Physical Properties of 1-Boc-Pyrrolidine

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 1-Boc-Pyrrolidine

Cat. No.: B140231

[Get Quote](#)

This technical guide provides a comprehensive overview of the key physical properties of **1-Boc-pyrrolidine** (tert-butyl pyrrolidine-1-carboxylate), with a specific focus on its boiling point. This document is intended for researchers, scientists, and professionals in the field of drug development and organic synthesis.

## Core Physical Properties

**1-Boc-pyrrolidine** is a widely used building block in synthetic organic chemistry. Its physical characteristics are crucial for its handling, reaction setup, and purification.

## Quantitative Data Summary

The table below summarizes the key physical properties of **1-Boc-pyrrolidine**.

Property	Value	Notes
Boiling Point	80 °C	At a reduced pressure of 0.2 mmHg.
Density	0.977 g/mL	At 25 °C.
Refractive Index	1.449	At 20 °C.
Molecular Formula	C <sub>9</sub> H <sub>17</sub> NO <sub>2</sub>	
Molecular Weight	171.24 g/mol	
Appearance	Clear, colorless liquid	
Solubility	Soluble in chloroform and methanol.	

## Experimental Protocol: Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For high-boiling-point liquids like **1-Boc-pyrrolidine**, the boiling point is often determined under reduced pressure to prevent decomposition. A standard laboratory method for determining the boiling point of a liquid is the Thiele tube method.

### Thiele Tube Method

Objective: To determine the boiling point of a liquid sample at atmospheric or reduced pressure.

Apparatus and Materials:

- Thiele tube
- Thermometer (-10 to 250 °C range)
- Capillary tube (sealed at one end)
- Small test tube (e.g., fusion tube)
- Rubber band or wire for attaching the test tube to the thermometer

- Heating mantle or Bunsen burner
- Heat transfer fluid (e.g., silicone oil or paraffin oil)
- **1-Boc-pyrrolidine** sample

Procedure:

- **Sample Preparation:** Fill the small test tube with the liquid sample (**1-Boc-pyrrolidine**) to a depth of about 2-3 cm.
- **Capillary Tube Placement:** Place the capillary tube, with its sealed end pointing upwards, into the test tube containing the sample.
- **Apparatus Assembly:** Attach the test tube to the thermometer using a rubber band or wire. The bottom of the test tube should be level with the thermometer bulb.
- **Thiele Tube Setup:** Clamp the Thiele tube in a vertical position and fill it with a suitable heat transfer fluid, ensuring the side arm is also filled.
- **Immersion:** Immerse the thermometer and the attached test tube into the Thiele tube. The heat transfer fluid should cover the sample in the test tube.
- **Heating:** Gently heat the side arm of the Thiele tube with a heating mantle or a small flame from a Bunsen burner. The design of the Thiele tube promotes convection currents, ensuring uniform heating of the fluid.
- **Observation:** As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube. This is due to the expansion of the air trapped inside.
- **Boiling Point Identification:** Continue slow heating until a rapid and continuous stream of bubbles escapes from the capillary tube. This indicates that the vapor pressure of the liquid is equal to the external pressure.
- **Recording the Boiling Point:** Stop heating and allow the apparatus to cool slowly. The temperature at which the stream of bubbles ceases and the liquid just begins to enter the capillary tube is the boiling point of the liquid.

- Repeat: For accuracy, it is advisable to repeat the measurement.


## Visualizing the Experimental Workflow

The following diagrams illustrate the logical flow of the boiling point determination process.



[Click to download full resolution via product page](#)

Caption: Workflow for Boiling Point Determination using the Thiele Tube Method.



[Click to download full resolution via product page](#)

Caption: The relationship between vapor pressure, external pressure, and boiling point.

- To cite this document: BenchChem. [Technical Guide to the Physical Properties of 1-Boc-Pyrrolidine]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b140231#1-boc-pyrrolidine-physical-properties-boiling-point\]](https://www.benchchem.com/product/b140231#1-boc-pyrrolidine-physical-properties-boiling-point)

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)